Technical Guide: Mass Spectrometry of Peptides Containing N-Alloc-D-Methionine

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Compound of Interest

Compound Name:	*N-allyloxycarbonyl-D-methionine*
Cat. No.:	*B8348129*

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Executive Summary

N-allyloxycarbonyl (Alloc) protection on D-Methionine represents a specialized strategic choice in peptide synthesis, typically used for orthogonal protection (e.g., side-chain anchoring or "head-to-tail" cyclization) where Fmoc or Boc chemistries are incompatible.

The analysis of these peptides requires a tripartite approach:

- Mass Verification: Confirming the intact Alloc moiety (+84.02 Da) and the sulfur-containing Methionine.
- Oxidation Control: Mitigating and identifying Methionine sulfoxide artifacts (+16 Da).
- Stereochemical Validation: Differentiating the D-isomer from the L-isomer, as standard MS is achiral.

Mass Spectrometry Characteristics

Molecular Signature

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The Alloc group adds a specific mass shift to the native peptide. When analyzing Alloc-D-Met containing sequences, look for the following:

- Alloc Mass Shift: +84.0211 Da (monoisotopic) relative to the free amine.
- Formula Change:

  (net addition).
- Isotopic Pattern: The presence of Methionine introduces a significant

  isotope peak (~4.2% natural abundance), which is a critical diagnostic marker for confirming Met presence in the fragment ions.

Fragmentation Pathways (CID/HCD)

Under Collision-Induced Dissociation (CID), Alloc-protected peptides exhibit distinct neutral losses. Unlike Fmoc (which often loses the fulvene group) or Boc (which loses isobutylene), Alloc fragmentation is driven by the stability of the allyl cation/radical.

Fragment Type	Mass Loss (Neutral)	Mechanism
Alloc Loss	-84 Da	Loss of the entire Alloc group ( ) to yield the protonated free amine.
Loss	-44 Da	Decarboxylation, leaving an allyl-modified amine (less common in standard ESI).
Allyl Loss	-41 Da	Loss of the allyl moiety, leaving a carbamic acid (unstable).
Met Side Chain	-48 Da (CH SH)	Characteristic loss of methanethiol from the Methionine side chain.

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> *Expert Insight: In MS/MS spectra, the $[M+H - 84]^+$ peak is often the base peak at moderate collision energies, serving as a rapid confirmation of the Alloc group's presence.*

The Methionine Oxidation Artifact

Methionine is highly susceptible to oxidation during ESI, forming Methionine Sulfoxide (Met-O).

- Mass Shift: +15.9949 Da.
- Diagnostic Loss: Met-O peptides show a characteristic neutral loss of Methanesulfenic acid (-64 Da) from the precursor or fragment ions.
- Prevention: Use degassed solvents and add trace reducing agents (e.g., Methionine methyl ester or DTT) to the LC mobile phase if oxidation is non-biological.

Stereochemical Differentiation (The "D" Factor)

Standard Mass Spectrometry cannot distinguish Alloc-D-Met from Alloc-L-Met. To verify the "D" configuration, you must couple MS with an orthogonal separation technique.

Chiral Chromatography (LC-MS)

- Column: Chiralpak IA/IB or specialized C18 columns with chiral mobile phase additives (e.g., cyclodextrins).
- Mechanism: The D-isomer will have a distinct retention time (RT) compared to the L-isomer.
- Protocol: Spike the sample with a synthetic L-isomer standard. If two peaks appear, racemization has occurred. If one peak co-elutes, the stereochemistry is likely preserved (assuming the standard matches).

Ion Mobility Spectrometry (IMS-MS)

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For high-throughput analysis, IMS can separate diastereomers based on their Collisional Cross Section (CCS).

- Logic: Alloc-D-Met peptides often adopt different gas-phase conformations than their L-counterparts.
- Data: A drift time difference (typically 1-5 ms) confirms the presence of the specific isomer.

Comparative Analysis: Alloc vs. Fmoc vs. Boc

The choice of Alloc affects the MS analysis workflow compared to standard protecting groups.

Feature	Alloc-D-Met	Fmoc-D-Met	Boc-D-Met
MS Mass Shift	+84 Da	+222 Da	+100 Da
Ionization (ESI)	High (Lipophilic allyl group enhances surface activity)	Very High (Bulky fluorenyl group is highly ionizable)	Moderate (Often removed before MS due to acid lability)
Fragmentation	Clean Neutral Loss (-84)	Complex (Loss of Fmoc, Fulvene -178)	Loss of t-Butyl (-56) or Boc (-100)
Stability	Acid/Base Stable (Requires Pd(0) to remove)	Base Labile (Piperidine)	Acid Labile (TFA)
Racemization Risk	Low (Compatible with mild coupling)	Low to Moderate (Base sensitivity)	Moderate (Acid activation)

Experimental Protocol: Verification Workflow

Step 1: Sample Preparation

- Dissolve peptide in 50:50 Water/Acetonitrile with 0.1% Formic Acid.
- Crucial: Add 1 mM Methionine (free amino acid) to the solution to act as a "scavenger" for oxidative species in the ESI source, protecting the Alloc-D-Met residue.

Step 2: LC-MS Configuration

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- Column: C18 Reverse Phase (for purity) or Chiralpak (for stereochemistry).
- Mobile Phase:
  - A:

    + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% to 95% B over 10 minutes.

Step 3: MS Acquisition

- Mode: Positive ESI (

).
- Scan Range: m/z 100–2000.
- MS/MS: Perform Data-Dependent Acquisition (DDA). Select the precursor and apply Normalized Collision Energy (NCE) of 25-30%.

Step 4: Data Interpretation[3]

- Extract Ion Chromatogram (EIC): Search for Theoretical Mass (

).
- Check for +16 Da: If a peak exists at

  , check for -64 Da loss in MS/MS to confirm Met-Oxidation.
- Verify Alloc: Confirm neutral loss of 84 Da in the MS/MS spectrum.

Visualization: Analysis Workflow

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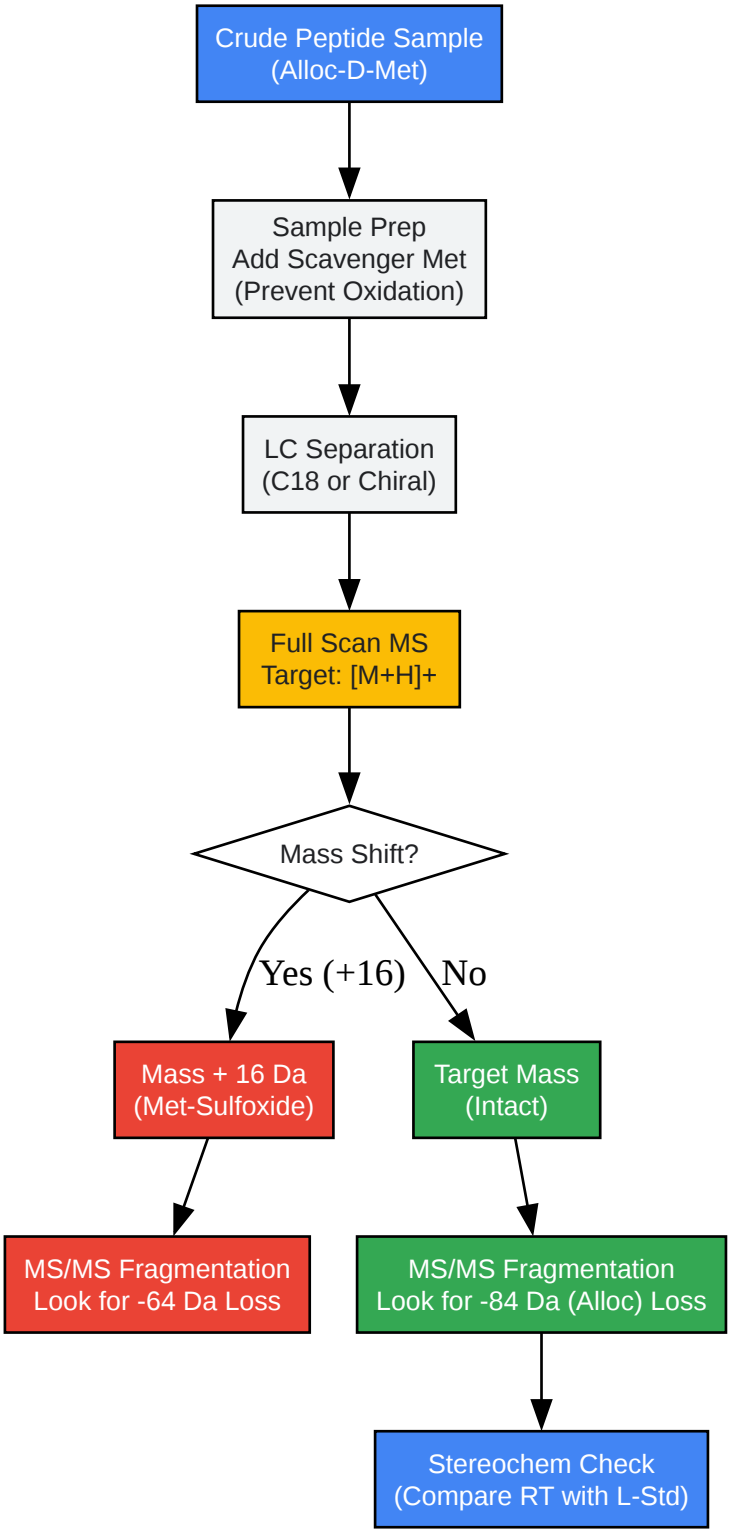

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Caption: Logical workflow for the MS verification of Alloc-D-Met peptides, distinguishing between intact product, oxidized artifacts, and stereochemical validation.

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References

- Isidro-Llobet, A., et al. (2009). "Amino Acid-Protecting Groups."[1] Chemical Reviews. Available at: [Link]
- Ghaemmaghami, S., et al. (2023). "Methionine Alkylation as an Approach to Quantify Methionine Oxidation Using Mass Spectrometry." ResearchGate. Available at: [Link]
- Matrix Science. (n.d.). "Peptide Fragmentation Nomenclature." Mascot Help. Available at: [Link]
- Wysocki, V. H., et al. (2005). "Mass spectrometry of peptides and proteins." Methods. Available at: [Link]

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